

Technical Support Center: Addressing CPI703 Precipitation in Media

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Compound of Interest

Compound Name: CPI703

Cat. No.: B12403119

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For Researchers, Scientists, and Drug Development Professionals

This technical support center provides guidance on addressing potential precipitation issues with **CPI703** in experimental media. The following information is curated to assist researchers in achieving consistent and reliable experimental outcomes.

Understanding CPI703

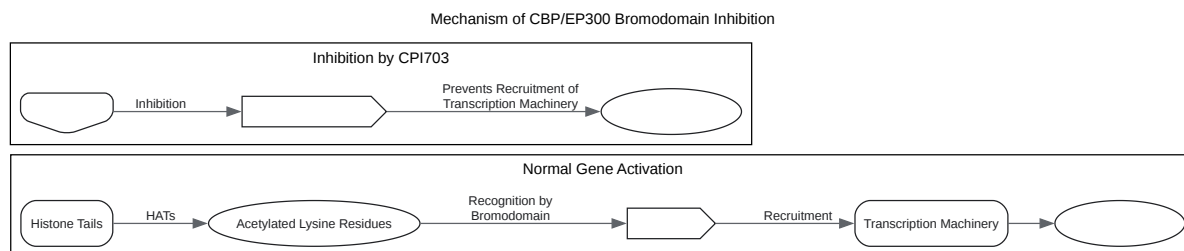
CPI703 is a potent and selective inhibitor of the CBP/EP300 bromodomains. Bromodomains are protein modules that recognize acetylated lysine residues, playing a crucial role in the regulation of gene transcription. By inhibiting the CBP/EP300 bromodomains, **CPI703** can modulate the expression of key genes involved in various cellular processes.

Chemical Properties of **CPI703**:

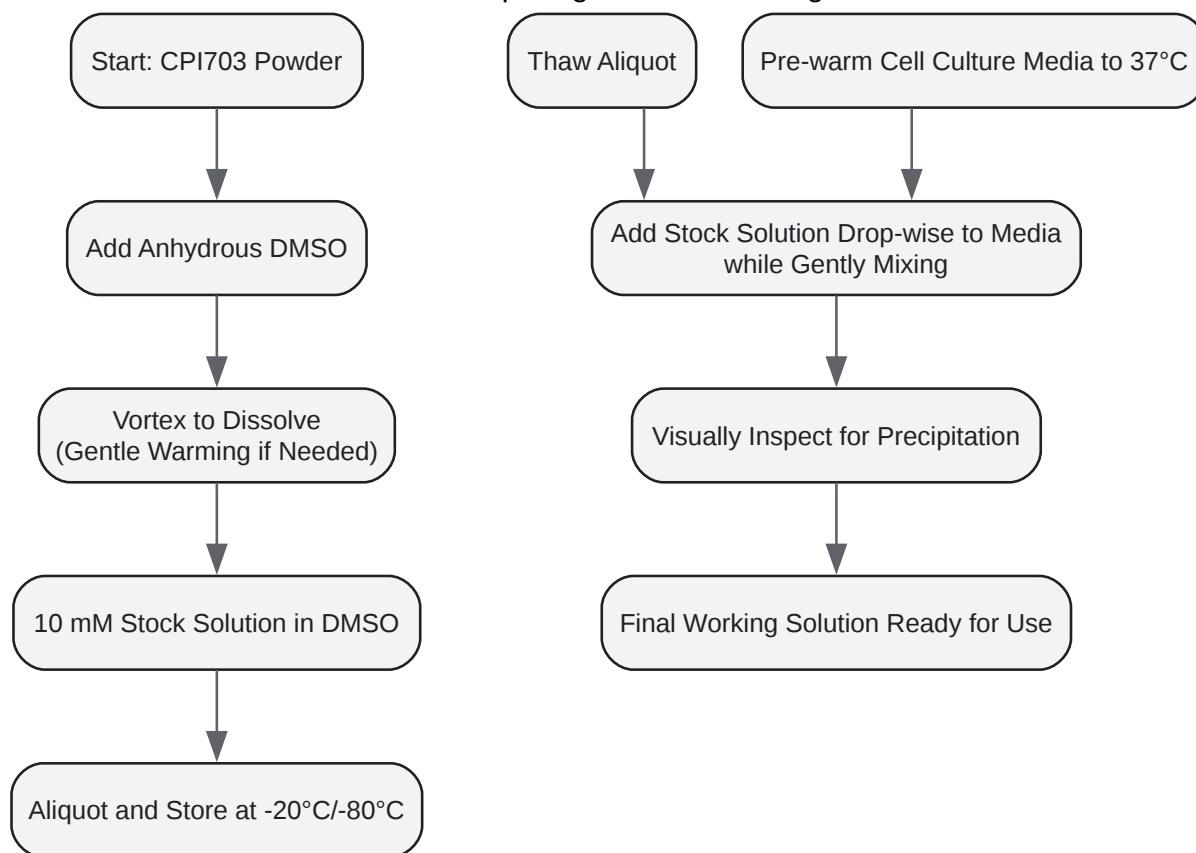
Property	Value
Chemical Formula	C ₁₇ H ₂₂ N ₄ O
Molecular Weight	298.38 g/mol
CAS Number	1904649-00-8

Signaling Pathway of CBP/EP300 Inhibition

The following diagram illustrates the general mechanism of action for a CBP/EP300 bromodomain inhibitor like **CPI703**.



Workflow for Preparing CPI703 Working Solution



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